

Application Notes: dATP in DNA Labeling and Hybridization Probes

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2'-Deoxyadenosine 5'-triphosphate

Cat. No.: B039818

[Get Quote](#)

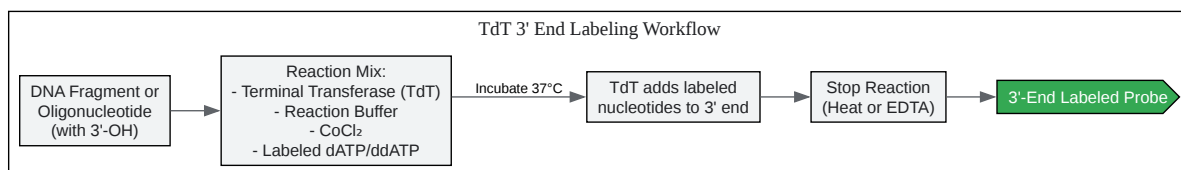
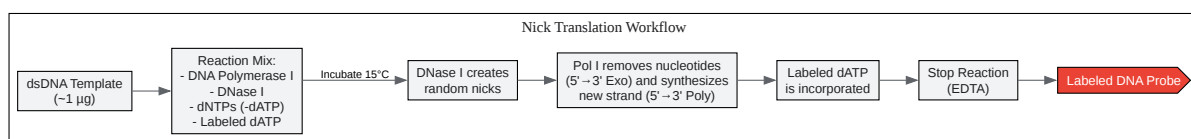
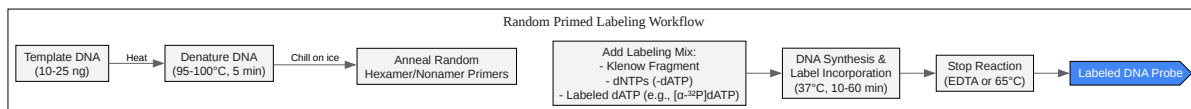
For Researchers, Scientists, and Drug Development Professionals

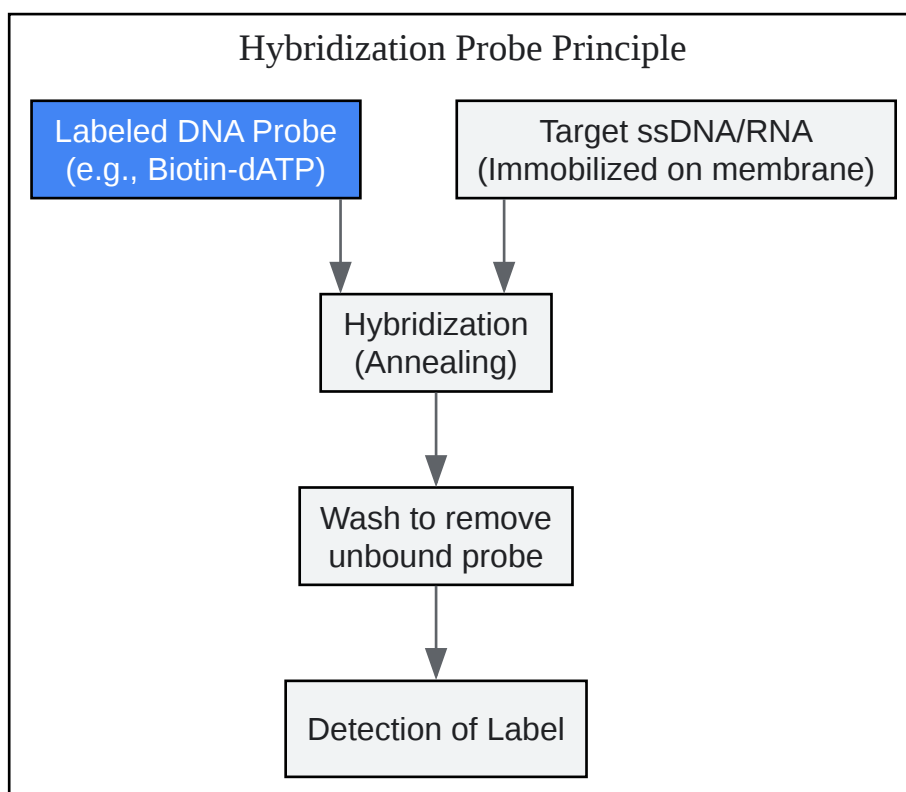
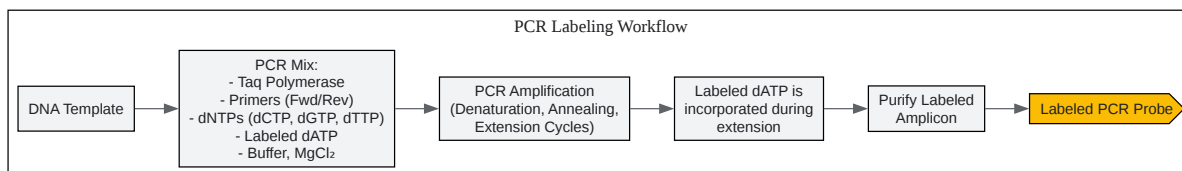
Deoxyadenosine triphosphate (dATP) is a fundamental building block for DNA synthesis and is a critical component in the generation of labeled DNA probes for a wide array of molecular biology applications.[1][2] These probes are indispensable for detecting and quantifying specific nucleic acid sequences in techniques such as Southern and Northern blotting, in situ hybridization (ISH), and microarray analysis.[3] Labeling can be achieved by incorporating either radioactively labeled dATP or, more commonly, dATP analogs modified with non-radioactive tags like biotin, digoxigenin, or fluorophores.[4]

The enzymatic incorporation of these labeled dATPs is accomplished through several well-established methods, each offering distinct advantages depending on the specific application, the amount of starting material, and the desired probe characteristics. This document provides detailed protocols and quantitative data for the most common DNA labeling techniques involving dATP.

Random Primed Labeling

Random primed labeling is a highly efficient method for generating uniformly labeled, high-specific-activity DNA probes from small amounts of template DNA (as little as 10-25 ng).[5][6] The technique relies on a mixture of random hexanucleotide or nonamer primers that anneal to multiple sites along a denatured DNA template.[5][6] The Klenow fragment of DNA Polymerase I, which lacks 5' → 3' exonuclease activity, then synthesizes new DNA strands, incorporating labeled dATP in the process.[5][6]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. dATP: What Is Deoxyadenosine Triphosphate? [excedr.com]
- 2. dATP: Role in DNA Synthesis, Research & Applications [baseclick.eu]
- 3. jenabioscience.com [jenabioscience.com]
- 4. jenabioscience.com [jenabioscience.com]
- 5. chem.ucla.edu [chem.ucla.edu]
- 6. atzlabs.com [atzlabs.com]
- To cite this document: BenchChem. [Application Notes: dATP in DNA Labeling and Hybridization Probes]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b039818#application-of-datp-in-dna-labeling-and-hybridization-probes]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com